

An In-depth Guide to the Molecular Weight of 7,8-Dimethoxycoumarin

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Compound of Interest

Compound Name: 7,8-Dimethoxycoumarin

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the physicochemical properties of compounds is paramount. This guide provides a detailed calculation of the molecular weight of **7,8-Dimethoxycoumarin**, a naturally occurring coumarin derivative.

Molecular Formula: $C_{11}H_{10}O_4$

The molecular weight is determined by the sum of the atomic weights of its constituent atoms.

[1] The chemical formula for **7,8-Dimethoxycoumarin** indicates that it is composed of 11 carbon atoms, 10 hydrogen atoms, and 4 oxygen atoms.[1][2]

Calculation of Molecular Weight

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results. The standard atomic weights used for this calculation are:

- Carbon (C): 12.011 amu[3][4]
- Hydrogen (H): 1.008 amu[5][6]
- Oxygen (O): 15.999 amu[7][8][9]

The calculation is as follows:

$$(11 \times 12.011 \text{ amu}) + (10 \times 1.008 \text{ amu}) + (4 \times 15.999 \text{ amu}) = 206.195 \text{ amu}$$

This calculated value is consistent with the molecular weight provided in chemical databases.

[\[1\]](#)[\[2\]](#)

Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the contribution of each element to the total molecular weight of **7,8-Dimethoxycoumarin**.

Element	Symbol	Number of Atoms	Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	11	12.011	132.121
Hydrogen	H	10	1.008	10.080
Oxygen	O	4	15.999	63.996
Total	25	206.197		

Note: The slight difference in the final digit between the summed total and the previously stated molecular weight is due to rounding of the atomic weights of the individual elements.

Visualization of the Molecular Formula

To represent the elemental composition visually, the following diagram illustrates the components of the **7,8-Dimethoxycoumarin** molecule.

Molecular Formula: $C_{11}H_{10}O_4$

Oxygen (O)
4 atoms

Hydrogen (H)
10 atoms

Carbon (C)
11 atoms

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Elemental composition of **7,8-Dimethoxycoumarin**.

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